

Mass Spectrometry of Methyl 1-methyl-1H-triazole-3-carboxylate: A Comparative Guide

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Compound of Interest

Compound Name: Methyl 1-methyl-1H-[1,2,4]triazole-3-carboxylate

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This guide provides a comparative analysis of the mass spectrometric behavior of Methyl 1-methyl-1H-triazole-3-carboxylate, a key intermediate in pharmaceutical synthesis. Insights into its fragmentation patterns are crucial for its identification and structural elucidation in complex matrices. This document presents expected fragmentation data, a comparison with related compounds, and detailed experimental protocols to aid researchers in their analytical endeavors.

Comparative Fragmentation Data

While a complete, published electron ionization (EI) mass spectrum for Methyl 1-methyl-1H-triazole-3-carboxylate is not readily available in the reviewed literature, its fragmentation can be predicted based on the known behavior of triazole derivatives and related esters. The molecular ion ($[M]^{+}\cdot$) is expected to be observed, and key fragmentation pathways would likely involve the loss of the methoxycarbonyl group and cleavage of the triazole ring.

For comparison, high-resolution mass spectrometry (HRMS) data for the related compound Methyl 1H-1,2,4-triazole-3-carboxylate shows a protonated molecule $[M+H]^{+}$ at an m/z of 128.0452.^[1] Atmospheric pressure chemical ionization (APCI) of Methyl 1-methyl-1H-triazole-3-carboxylate has shown a protonated molecule $[M+H]^{+}$ at m/z 142.1.^[2]

The following table summarizes the expected and observed mass-to-charge ratios (m/z) for Methyl 1-methyl-1H-triazole-3-carboxylate and its comparator compounds.

Compound	Molecular Weight (g/mol)	Ionization Mode	[M+H] ⁺ or [M] ⁺ (m/z)	Key Fragment Ions (m/z) and Proposed Lost Neutral Fragments
Methyl 1-methyl-1H-triazole-3-carboxylate	141.13	APCI, ESI, EI	142.1 [M+H] ⁺ , 141 [M] ⁺	Predicted: 110 ([M-OCH ₃] ⁺), 83 ([M-C ₂ H ₂ O ₂] ⁺), 82 ([M-COOCH ₃] ⁺)
Methyl 1H-1,2,4-triazole-3-carboxylate	127.10	HRMS	128.0452 [M+H] ⁺	Not available
Ethyl 1-methyl-1H-1,2,4-triazole-3-carboxylate	155.15	EI	155 [M] ⁺	110 ([M-OC ₂ H ₅] ⁺), 83 ([M-C ₂ H ₄ -CO ₂] ⁺)

Experimental Protocols

A standard protocol for the analysis of Methyl 1-methyl-1H-triazole-3-carboxylate by mass spectrometry would involve the following steps.

Sample Preparation: Dissolve 1 mg of the compound in 1 mL of a suitable solvent such as methanol or acetonitrile. Dilute the stock solution to a final concentration of 1-10 µg/mL with the same solvent. For electrospray ionization (ESI), the addition of 0.1% formic acid to the solvent can aid in protonation.

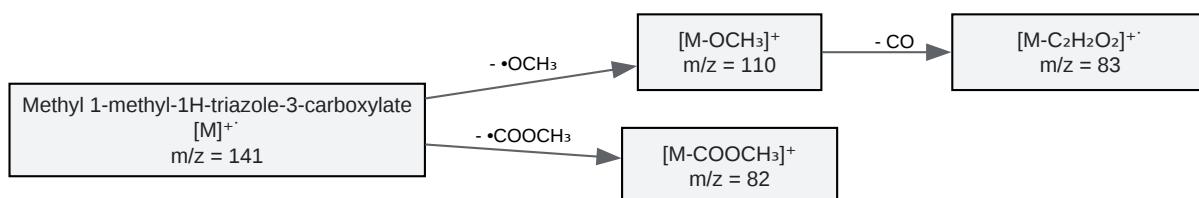
Instrumentation and Conditions:

- **Mass Spectrometer:** A high-resolution mass spectrometer, such as a quadrupole time-of-flight (Q-TOF) or Orbitrap instrument, is recommended for accurate mass measurements.

- Ionization Source:
 - Electrospray Ionization (ESI): Operated in positive ion mode.
 - Capillary Voltage: 3.5-4.5 kV
 - Nebulizer Gas (Nitrogen): 2-4 bar
 - Drying Gas (Nitrogen) Flow: 8-12 L/min
 - Drying Gas Temperature: 200-300 °C
 - Electron Ionization (EI):
 - Electron Energy: 70 eV
 - Ion Source Temperature: 200-250 °C
- Mass Analyzer:
 - Scan Range: m/z 50-500
 - Data Acquisition: Full scan mode for initial analysis, followed by tandem MS (MS/MS) experiments on the molecular ion to confirm fragmentation pathways.

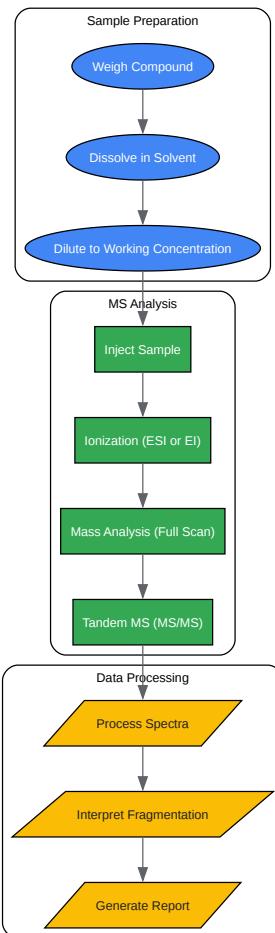
Visualization of Fragmentation and Workflow

To visually represent the logical relationships in the mass spectrometric analysis, the following diagrams are provided.



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Caption: Predicted electron ionization fragmentation pathway for Methyl 1-methyl-1H-triazole-3-carboxylate.



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Caption: Experimental workflow for the mass spectrometric analysis of small molecules.

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References

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- 2. 1H-1,2,4-Triazole-3-carboxylicacid,1-methyl-,methylester(9CI) synthesis - chemicalbook [chemicalbook.com]
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